

"2-Fluoro-4,6-diiodoaniline CAS number and molecular structure"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4,6-diiodoaniline

Cat. No.: B597224

[Get Quote](#)

In-Depth Technical Guide: 2-Fluoro-4,6-diiodoaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluoro-4,6-diiodoaniline**, a halogenated aniline derivative of interest in synthetic organic chemistry and drug discovery. This document details its chemical identity, physicochemical properties, and a theoretical synthetic pathway, adhering to stringent data presentation and visualization standards for a scientific audience.

Chemical Identity and Properties

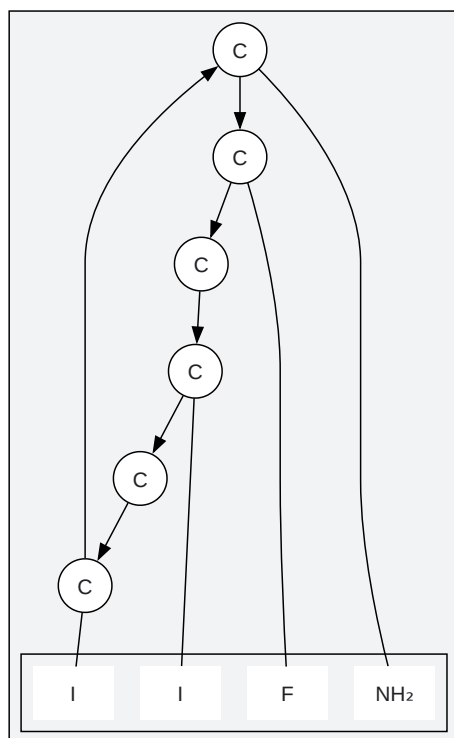
2-Fluoro-4,6-diiodoaniline is a substituted aromatic amine containing one fluorine and two iodine atoms on the benzene ring. Its unique substitution pattern makes it a potentially valuable building block for the synthesis of complex molecules.

Table 1: Physicochemical and Identification Data for **2-Fluoro-4,6-diiodoaniline**

Property	Value
CAS Number	1301739-25-2
Molecular Formula	C ₆ H ₄ FI ₂ N
Molecular Weight	362.91 g/mol
Appearance	Brown solid
Purity (typical)	95% - 97%
Melting Point	Data not available in cited sources
Boiling Point	Data not available in cited sources
Solubility	Data not available in cited sources

Molecular Structure

The molecular structure of **2-Fluoro-4,6-diiodoaniline** consists of an aniline core with a fluorine atom at the 2-position and iodine atoms at the 4- and 6-positions.



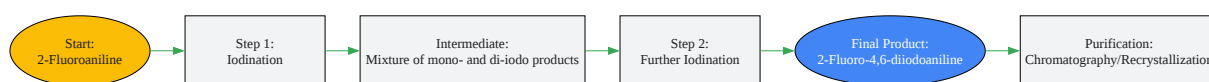
[Click to download full resolution via product page](#)

Caption: Molecular Structure of **2-Fluoro-4,6-diiodoaniline**.

Experimental Protocols: A Theoretical Synthetic Approach

While a specific, peer-reviewed synthesis protocol for **2-Fluoro-4,6-diiodoaniline** is not readily available in the public domain, a plausible synthetic route can be conceptualized based on established organic chemistry principles, specifically electrophilic aromatic substitution. The following theoretical protocol outlines a potential pathway starting from 2-fluoroaniline.

Logical Workflow for the Synthesis of **2-Fluoro-4,6-diiodoaniline**



[Click to download full resolution via product page](#)

Caption: Theoretical workflow for the synthesis of **2-Fluoro-4,6-diiodoaniline**.

Detailed Theoretical Methodology

Objective: To synthesize **2-Fluoro-4,6-diiodoaniline** via the di-iodination of 2-fluoroaniline.

Materials:

- 2-Fluoroaniline
- Iodine (I₂)
- An oxidizing agent (e.g., nitric acid, hydrogen peroxide) or an iodine source such as N-iodosuccinimide (NIS)
- A suitable solvent (e.g., acetic acid, dichloromethane)

- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Brine
- Drying agent (e.g., anhydrous sodium sulfate)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-fluoroaniline in a suitable solvent such as acetic acid.
- Iodination: To the stirred solution, add a source of electrophilic iodine. This can be achieved by:
 - Adding molecular iodine (I_2) along with an oxidizing agent to generate the iodonium ion (I^+) in situ.
 - Alternatively, using a milder iodinating agent like N-iodosuccinimide (NIS). The reaction mixture is then typically heated to facilitate the electrophilic substitution. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Work-up:
 - After the reaction is complete (as indicated by TLC), the mixture is cooled to room temperature.
 - The reaction is quenched by the addition of an aqueous solution of sodium thiosulfate to remove any unreacted iodine.
 - The mixture is then neutralized with a saturated solution of sodium bicarbonate.
 - The aqueous layer is extracted with an organic solvent like dichloromethane.

- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- Purification: The crude product, which may be a mixture of mono- and di-iodinated products, is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to isolate the desired **2-Fluoro-4,6-diiodoaniline**. Further purification can be achieved by recrystallization.

Characterization: The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Disclaimer: This is a theoretical protocol and has not been experimentally validated.

Appropriate safety precautions should be taken when handling all chemicals, and the reaction should be performed in a well-ventilated fume hood.

- To cite this document: BenchChem. ["2-Fluoro-4,6-diiodoaniline CAS number and molecular structure"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b597224#2-fluoro-4-6-diiodoaniline-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b597224#2-fluoro-4-6-diiodoaniline-cas-number-and-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com